

Preclinical Profile of SNAP 94847 Hydrochloride: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SNAP 94847 hydrochloride

Cat. No.: B2784360

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the preclinical data available for **SNAP 94847 hydrochloride**, a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1). The information presented herein is intended to support further research and development efforts by providing a detailed summary of the compound's pharmacological properties, experimental methodologies, and key preclinical findings.

Core Pharmacological Data

SNAP 94847 hydrochloride has been extensively characterized in a variety of in vitro and in vivo preclinical models. The compound demonstrates high affinity and selectivity for the MCHR1, leading to a range of physiological effects.

Table 1: In Vitro Binding Affinity and Selectivity

Parameter	Value	Species	Notes
Ki	2.2 nM	Not Specified	Antagonist at MCHR1. [1][2]
Kd	530 pM	Not Specified	Antagonist at MCHR1. [1][2]
Selectivity	>80-fold	Not Specified	Over α 1A adrenergic receptors.[1][2]
Selectivity	>500-fold	Not Specified	Over D2 dopamine receptors.[1][2]

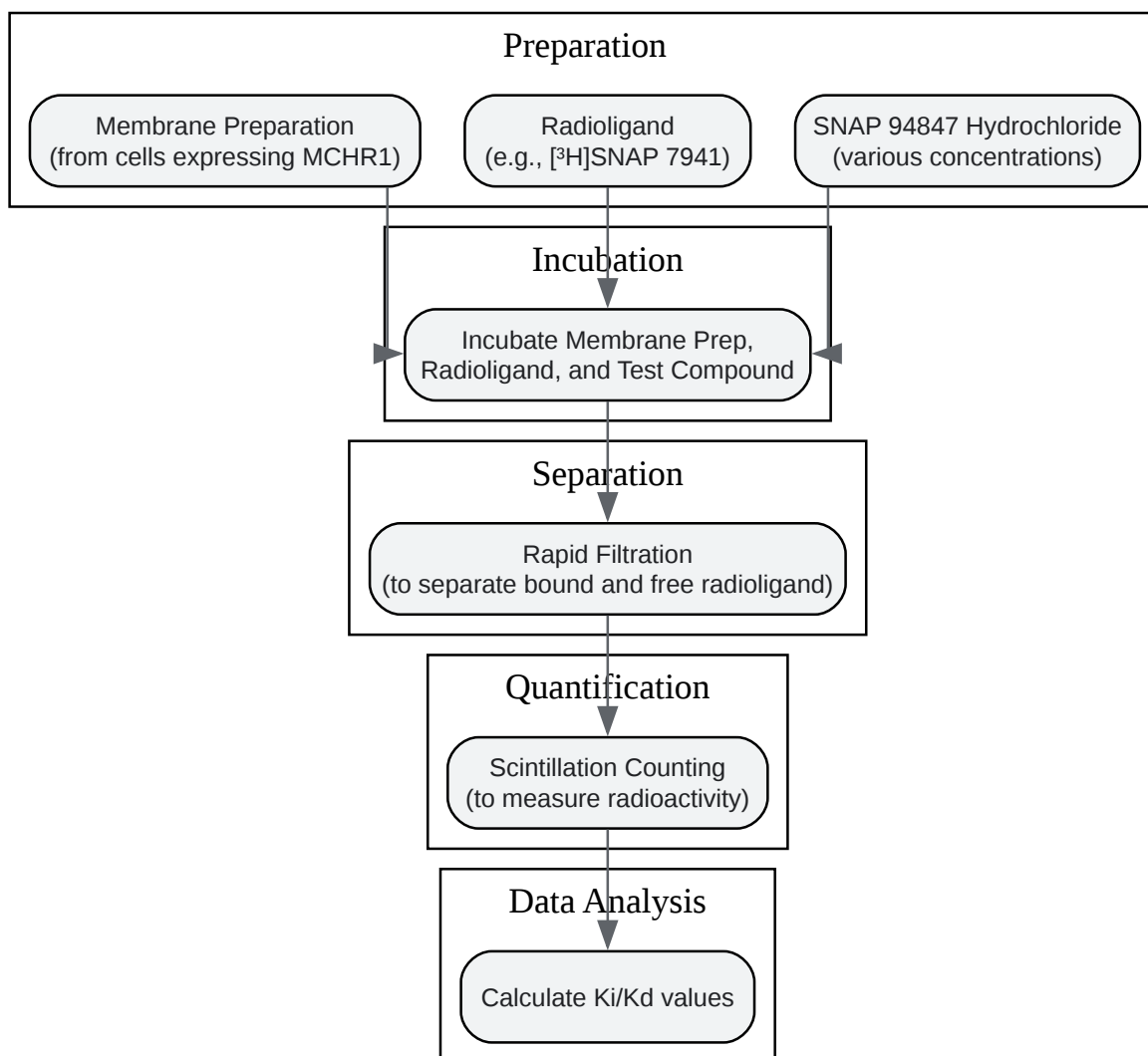
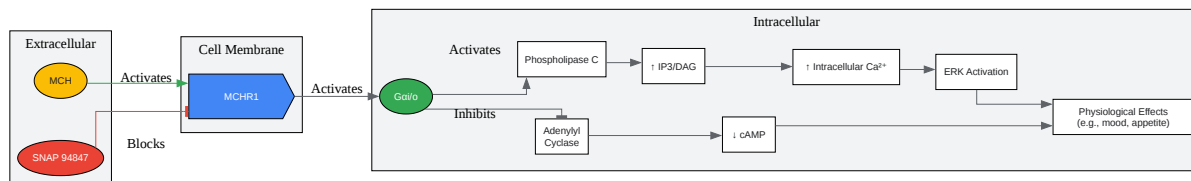
SNAP 94847 hydrochloride also binds with high affinity to mouse and rat MCHR1.[1][2] It shows minimal cross-reactivity with other G-protein coupled receptors (GPCRs), ion channels, enzymes, and transporters, indicating a specific mechanism of action.[1][2]

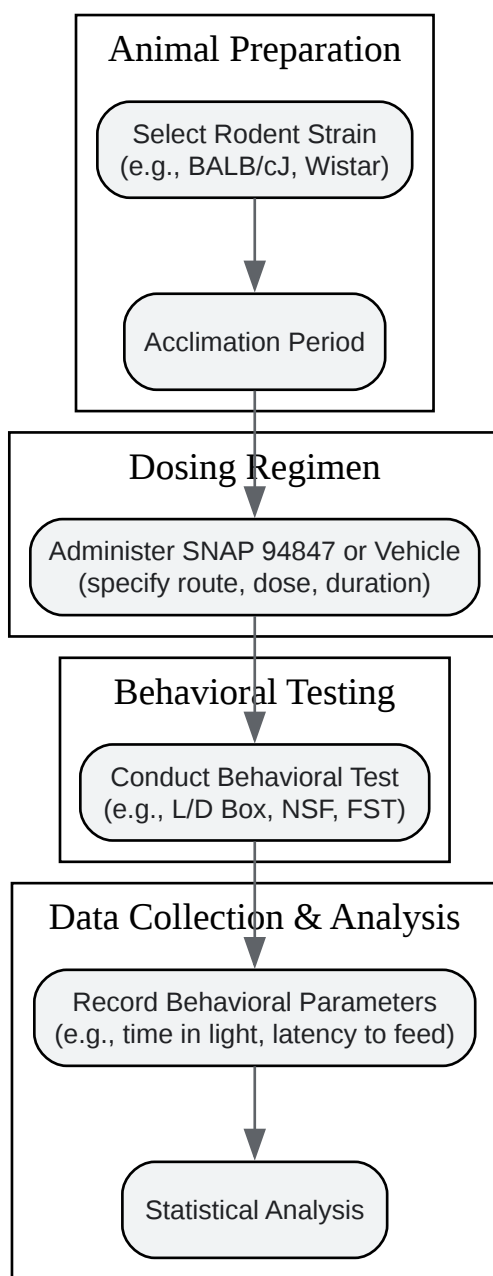
Table 2: Pharmacokinetic Properties in Rats

Parameter	Value	Route of Administration
Bioavailability	59%	Oral (10 mg/kg).[1][2]
Plasma Clearance	4.2 L/hr/kg	Oral (10 mg/kg).[1][2]
Blood Clearance	3.3 L/hr/kg	Oral (10 mg/kg).[1][2]
Half-life ($t_{1/2}$)	5.2 hours	Oral (10 mg/kg).[1][2]

Mechanism of Action and Signaling Pathway

SNAP 94847 hydrochloride functions as a competitive antagonist at the MCHR1. This receptor is primarily expressed in the brain and is involved in the regulation of energy balance, mood, and appetite.[3] By blocking the binding of the endogenous ligand, melanin-concentrating hormone (MCH), **SNAP 94847 hydrochloride** inhibits the downstream signaling cascade.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Efficacy of the MCHR1 antagonist N-[3-(1-([4-(3,4-difluorophenoxy)phenyl]methyl)(4-piperidyl))-4-methylphenyl]-2-methylpropanamide (SNAP 94847) in mouse models of anxiety and depression following acute and chronic administration is independent of hippocampal neurogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preclinical Profile of SNAP 94847 Hydrochloride: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2784360#preclinical-studies-of-snap-94847-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com